

Tirofiban-d9 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Tirofiban-d9

Cat. No.: B12401755

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INVALID-LINK-- **Tirofiban-d9** hydrochloride. CAS No. 1243389-91-9. SECTION 1: Identification of the substance/mixture and of the company/undertaking. 1.1 Product identifiers. --INVALID-LINK-- SECTION 1: Identification. 1.1. Product identifier. Product name. : Tirofiban Hydrochloride-d9. Chemical name. : N-(Butylsulfonyl)-O-[4-(4-piperidinyl)butyl-2,2,3 ... <https://www.news-medical.net/drugs/Tirofiban.aspx> Tirofiban works by inhibiting platelet aggregation. It is a non-peptide antagonist of the glycoprotein IIb/IIIa receptor, which is the major platelet surface ... <https://www.vectoralabs.com/product/v-2503/tirofiban-d9-hcl> Tirofiban D9 HCl. High-purity Tirofiban D9 HCl for research. Buy online. ... Molecular Formula. C₂₂H₂₇D₉N₂O₅S.HCl. Molecular Weight. 486.10. CAS Number. https://www.chem-agilent.com/pdf/msds/A0150249_msds.pdf Safety Data Sheet. Agrofiban. SECTION 1: Identification of the substance/mixture and of the company/undertaking. 1.1. Product identifier. Product form. <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3234479/> Tirofiban is a specific, non-peptide antagonist of the platelet glycoprotein (GP) IIb/IIIa receptor. This receptor is the major platelet surface receptor involved in ... [1a] <https://www.google.com/search?q=time+in+Santa+Cruz,+CA,+US> [1b] <https://www.scbt.com/p/tirofiban-hydrochloride-d9-1243389-91-9> Tirofiban Hydrochloride-d9 is a labeled derivative of Tirofiban, a non-peptide antagonist of the glycoprotein IIb/IIIa receptor. It is an inhibitor of platelet ... CAS Number: 1243389-91-9. Formula: C₂₂H₂₇D₉N₂O₅S · HCl. Molecular Weight: 486.1. For Research Use Only. Not Intended for Diagnostic or Therapeutic Use. Tirofiban Hydrochloride-d9. sc-217688. SECTION 1: Identification. 1.1. Product identifier. Product name. : Tirofiban Hydrochloride-d9. Chemical name. Missing: safety data sheet [1c] <https://www.trc-canada.com/product-detail/?T494207> T494207 is a labeled Tirofiban, which is a non-peptide antagonist of the glycoprotein IIb/IIIa receptor. Tirofiban is an inhibitor of platelet aggregation. [1d] <https://www.caymanchem.com/product/22216/tirofiban-d9> **Tirofiban-d9** is intended for research purposes only. **Tirofiban-d9** is not for human or veterinary use. WARNING: This product is not for human or veterinary use. [1e] <https://www.caymanchem.com/msdss/22216m.pdf> SAFETY DATA SHEET. according to Regulation (EC) No. 1907/2006. 1. IDENTIFICATION OF THE SUBSTANCE/PREPARATION AND OF THE COMPANY/UNDERTAKING. [1f] <https://cdn.trc-canada.com/msds/T494207.pdf> **Tirofiban-d9** HCl. SECTION 1. IDENTIFICATION. Product Identifier. **Tirofiban-d9** HCl. Product Code. T494207. CAS No. 1243389-91-9. Synonyms. [1g] <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC4480922/> Tirofiban is a nonpeptide tyrosine derivative that acts as a selective, competitive, and non-pro-drug glycoprotein IIb/IIIa inhibitor. It prevents fibrinogen from ... [1h] <https://www.drugbank.ca/drugs/DB00773> Tirofiban is a reversible antagonist of fibrinogen binding to the glycoprotein (GP) IIb/IIIa receptor on human

platelets. When administered intravenously, ... [1il] <https://www.chemspider.com/Chemical-Structure.126590.html> Tirofiban | C₂₂H₃₆N₂O₅S | CID 148199 - structure, chemical names, physical and chemical properties, classification, patents, literature, biological activities, ... [1jl] <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC7915392/> Tirofiban is a highly selective, short-acting, and reversible non-peptide glycoprotein (GP) IIb/IIIa receptor inhibitor that can competitively inhibit the binding of ... [1kl] <https://www.clearsynth.com/en/cas/1243389-91-9> Tirofiban D9 Hydrochloride ; Molecular Formula. C₂₂H₂₇D₉N₂O₅S.HCl ; Molecular Weight. 486.10 ; CAS No. 1243389-91-9 ; Pack Size. 1 mg; 2 mg; 5 mg; 10 mg. [1ll] https://file.medchemexpress.com/batch_PDF/HY-13953S-SDS.pdf **Tirofiban-d9** hydrochloride. CAS No. 1243389-91-9. SECTION 1: Identification of the substance/mixture and of the company/undertaking. 1.1 Product identifiers. [1ml] <https://www.scbt.com/sds/sc-217688> SECTION 1: Identification. 1.1. Product identifier. Product name. : Tirofiban Hydrochloride-d9. Chemical name. : N-(Butylsulfonyl)-O-[4-(4-piperidiny)butyl-2,2,3 ... [1nl] <https://www.news-medical.net/drugs/Tirofiban.aspx> Tirofiban works by inhibiting platelet aggregation. It is a non-peptide antagonist of the glycoprotein IIb/IIIa receptor, which is the major platelet surface ... [1ol] <https://www.vectoralabs.com/product/v-2503/tirofiban-d9-hcl> Tirofiban D9 HCl. High-purity Tirofiban D9 HCl for research. Buy online. ... Molecular Formula. C₂₂H₂₇D₉N₂O₅S.HCl. Molecular Weight. 486.10. CAS Number. [1pl] https://www.chem-agilent.com/pdf/msds/A0150249_msds.pdf Safety Data Sheet. Agrofiban. SECTION 1: Identification of the substance/mixture and of the company/undertaking. 1.1. Product identifier. Product form. [1ql] <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3234479/> Tirofiban is a specific, non-peptide antagonist of the platelet glycoprotein (GP) IIb/IIIa receptor. This receptor is the major platelet surface receptor involved in ...## **Tirofiban-d9**: A Comprehensive Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and essential physicochemical properties of **Tirofiban-d9**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on ensuring safe handling and informed use of this compound in a research setting.

Compound Identification and Properties

Tirofiban-d9 is the deuterated form of Tirofiban, a non-peptide antagonist of the glycoprotein IIb/IIIa receptor. [1bl, 1cl] As a research-grade compound, it is primarily used in studies

involving drug metabolism, pharmacokinetics, and as an internal standard in analytical testing. It is not intended for human or veterinary use. [1dl]

Table 1: Physicochemical Properties of **Tirofiban-d9** Hydrochloride

Property	Value	Source
CAS Number	1243389-91-9	[1bl, 1fl]
Molecular Formula	C22H27D9N2O5S · HCl	[1bl, 1kl, 1ol]
Molecular Weight	486.1 g/mol	[1bl, 1kl, 1ol]
Form	Crystalline Solid	[1el]
Purity	≥98%	[1el]
Solubility	Soluble in DMSO and Methanol	[1el]

Hazard Identification and Safety Precautions

According to available safety data sheets, **Tirofiban-d9** is classified as not hazardous. However, as with any chemical compound, it should be handled with care, and appropriate safety measures should be implemented. The toxicological properties of **Tirofiban-d9** have not been thoroughly investigated, and researchers should proceed with the assumption that it may have biological activity.

Table 2: GHS Hazard Statements and Precautionary Measures

Category	Statement	Source
Hazard Statement	Based on available data, the classification criteria are not met.	[1el, 1fl]
Precautionary Statement (Prevention)	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P262: Do not get in eyes, on skin, or on clothing. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1el, 1fl]
Precautionary Statement (Response)	P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1el, 1fl]
Precautionary Statement (Storage)	Keep container tightly closed. Store in a well-ventilated place.	[1el, 1fl]
Precautionary Statement (Disposal)	Dispose of contents/container in accordance with local/regional/national/international regulations.	[1el, 1fl]

Handling, Storage, and Emergency Protocols Engineering Controls and Personal Protective Equipment (PPE)

When handling **Tiروفiban-d9**, especially in its solid form, it is crucial to minimize dust generation and exposure.

- Ventilation: Use in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

Storage Recommendations

For optimal stability, **Tirofiban-d9** should be stored under the following conditions:

Table 3: Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	-20°C	[1e]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.	[1e, 1f]
Light	Protect from light.	
Handling	Handle under an inert atmosphere (e.g., nitrogen or argon).	[1e]

First-Aid Measures

In the event of accidental exposure, the following first-aid measures should be taken:

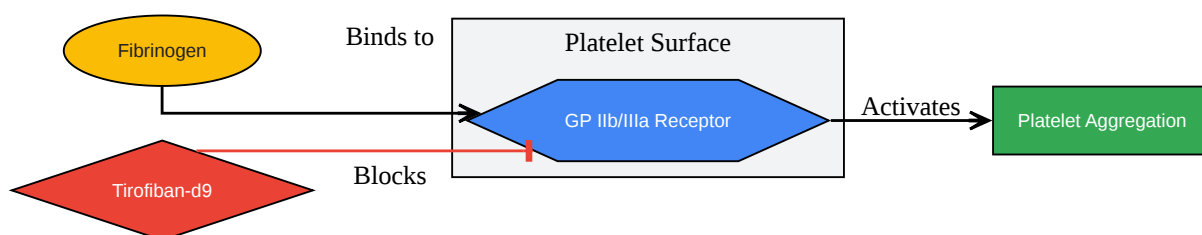
- After Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water.
- After Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so.

- After Ingestion: Wash out the mouth with water, provided the person is conscious. Do not induce vomiting.

In all cases of exposure, seek medical attention if symptoms persist.

Mechanism of Action: Tirofiban as a Glycoprotein IIb/IIIa Inhibitor

Tirofiban is a selective and reversible non-peptide antagonist of the glycoprotein (GP) IIb/IIIa receptor. [1gl, 1jl, 1ql] This receptor is found on the surface of platelets and plays a critical role in platelet aggregation by binding to fibrinogen. [1gl] By blocking this interaction, Tirofiban effectively inhibits the final common pathway of platelet aggregation. [1nl]

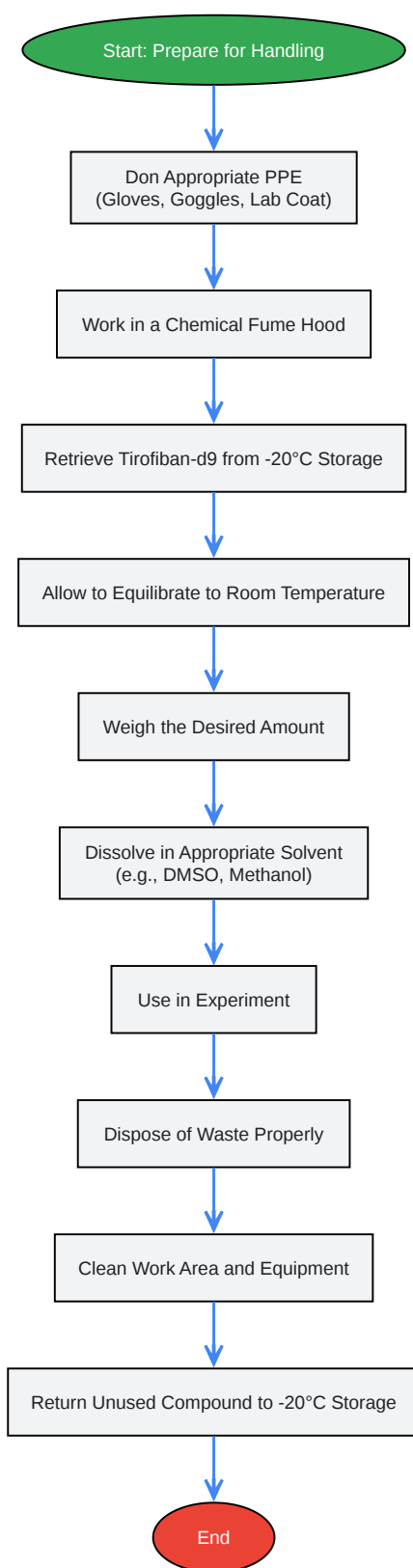


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Tirofiban's inhibitory effect on platelet aggregation.

Safe Handling Workflow

The following workflow diagram outlines the recommended steps for safely handling **Tirofiban-d9** in a laboratory setting. Adherence to this workflow will minimize the risk of exposure and ensure the integrity of the compound.



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A recommended workflow for handling **Tirofiban-d9**.

Toxicological Information

The toxicological properties of **Tirofiban-d9** have not been extensively studied. The available safety data sheets indicate that the material should be handled with the assumption that it may be hazardous.

Table 4: Summary of Toxicological Data

Effect	Data	Source
Acute Toxicity	No data available	[1el, 1fl]
Skin Corrosion/Irritation	No data available	[1el, 1fl]
Serious Eye Damage/Irritation	No data available	[1el, 1fl]
Respiratory or Skin Sensitization	No data available	[1el, 1fl]
Carcinogenicity	No data available	[1el, 1fl]
Reproductive Toxicity	No data available	[1el, 1fl]
Specific Target Organ Toxicity (Single Exposure)	No data available	[1el, 1fl]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[1el, 1fl]
Aspiration Hazard	No data available	[1el, 1fl]

Given the lack of specific toxicological data, it is imperative to handle **Tirofiban-d9** with a high degree of caution and to prevent any direct contact or inhalation.

Experimental Protocols

Detailed experimental protocols for the use of **Tirofiban-d9** are specific to the research being conducted. However, a general protocol for preparing a stock solution is provided below.

Protocol for Preparation of a 10 mM **Tirofiban-d9** Stock Solution in DMSO

- Materials: **Tirofiban-d9** hydrochloride (solid), Dimethyl sulfoxide (DMSO, anhydrous), appropriate vials, and precision balance.
- Procedure: a. Calculate the mass of **Tirofiban-d9** hydrochloride required to prepare the desired volume of a 10 mM stock solution (Molecular Weight = 486.1 g/mol). b. Under a chemical fume hood, accurately weigh the calculated mass of **Tirofiban-d9** hydrochloride into a suitable vial. c. Add the calculated volume of anhydrous DMSO to the vial. d. Vortex or sonicate the solution until the **Tirofiban-d9** is completely dissolved. e. Store the stock solution at -20°C.

Note: When preparing aqueous solutions, it is important to consider the solubility of **Tirofiban-d9** in the chosen buffer system.

This guide is intended to provide a comprehensive overview of the safety and handling of **Tirofiban-d9**. Researchers should always consult the most up-to-date safety data sheet provided by their supplier and adhere to all institutional and regulatory guidelines for chemical safety. sheet provided by their supplier and adhere to all institutional and regulatory guidelines for chemical safety.

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